

Essential Safety and Operational Guide for Handling TA-270

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| Compound of Interest | | |
|----------------------|-----------|-----------|
| Compound Name: | TA-270 | |
| Cat. No.: | B15574754 | Get Quote |

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **TA-270**, a novel quinolinone derivative and a potent 5-lipoxygenase inhibitor used in asthma research. Given the absence of a specific Safety Data Sheet (SDS) for **TA-270**, the following guidance is based on the safety profile of Zileuton, a structurally related 5-lipoxygenase inhibitor, and general best practices for handling potent, novel research compounds.

Immediate Safety and Hazard Information

As a novel compound, **TA-270** should be handled with the assumption of potential hazards. Based on data for the analogous compound Zileuton, researchers should be aware of the following potential risks:

- Acute Toxicity: Harmful if swallowed.
- Eye Irritation: Causes serious eye irritation.
- Skin Irritation: May cause skin irritation.
- Respiratory Irritation: May be irritating to the mucous membranes and upper respiratory tract.
 [1]





Assumed Hazard Classification (based on Zileuton)

| Hazard Class | Category | Hazard Statement |
|-----------------------------------|----------|--------------------------------------|
| Acute toxicity, Oral | 4 | H302: Harmful if swallowed. |
| Serious eye damage/eye irritation | 2A | H319: Causes serious eye irritation. |

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment is mandatory when handling **TA-270** to minimize exposure and ensure personal safety.



| Protection Type | Specific Equipment | Standard |
|-----------------|---|-----------------------------------|
| Eye and Face | Safety glasses with side- shields or chemical safety goggles. A face shield should be worn if there is a risk of splashing. | OSHA 29 CFR 1910.133 or EN 166 |
| Hand | Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves should be inspected before use and disposed of as contaminated waste. | EN 374 |
| Body | A laboratory coat with long sleeves. For larger quantities or where significant contact is possible, impervious clothing should be considered. | |
| Respiratory | All handling of TA-270 powder should be conducted in a well-ventilated area, preferably within a chemical fume hood. If exposure limits may be exceeded, a NIOSH/MSHA or EN 149 approved respirator should be used. | OSHA 29 CFR 1910.134 or EN 149 |

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical to ensure safety during the handling of **TA-270**.

Experimental Workflow for Handling TA-270



Preparation Review Safety Information (This Document and Proxy SDS) Don Appropriate PPE Prepare Work Area (Chemical Fume Hood) In fume hood Handling Weigh TA-270 In fume hood Prepare Solution Post-Handling Decontaminate Work Area Segregate and Label Waste Doff and Dispose of PPE Wash Hands Thoroughly

Experimental Workflow for Handling TA-270

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Caption: A step-by-step workflow for the safe handling of **TA-270** in a laboratory setting.



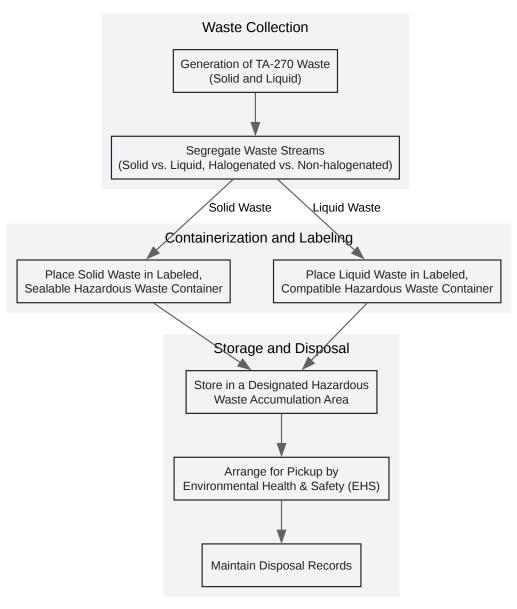
Disposal Plan: Step-by-Step Procedures

The disposal of **TA-270** and any associated contaminated materials must be treated as hazardous waste. Never dispose of this compound down the drain or in regular trash.[2]

Disposal Workflow for TA-270 Waste



Disposal Workflow for TA-270 Waste



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References

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